

# An In-depth Technical Guide to N,N'-Ethylenebisoleamide (CAS 110-31-6)

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## Compound of Interest

Compound Name: *N,N'*-Ethylenebisoleamide

CAS No.: 110-31-6

Cat. No.: B091346

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This guide provides a comprehensive technical overview of **N,N'-Ethylenebisoleamide**, a versatile synthetic wax with significant applications across various industries. Intended for researchers, scientists, and drug development professionals, this document delves into the core properties, synthesis, and functional mechanisms of this compound, grounded in scientific principles and practical insights.

## Introduction: Understanding the Multifaceted Nature of N,N'-Ethylenebisoleamide

**N,N'-Ethylenebisoleamide** (EBO) is a secondary bis-amide, identified by the CAS number 110-31-6.[1][2] It is a waxy solid at room temperature, recognized for its exceptional lubricating, anti-sticking, and dispersing properties. Its molecular structure, featuring two long oleyl chains linked by an ethylene diamine bridge, imparts a unique amphiphilicity that drives its functionality in a wide array of applications, from polymer processing to coatings and lubricants. [3] This guide will elucidate the fundamental chemistry and practical applications of EBO, providing a robust resource for technical professionals.

## Physicochemical Properties: A Foundation for Application

The utility of **N,N'-Ethylenebisoleamide** is intrinsically linked to its distinct physical and chemical characteristics. As a synthetic wax, it exhibits properties that make it an invaluable additive in numerous formulations.[4]

**Table 1: Key Physicochemical Properties of N,N'-Ethylenebisoleamide**

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 110-31-6   | [4][5]    |
| Molecular Formula | C38H72N2O2   | [2][3][4] |
| Molecular Weight  | 588.99 g/mol   | [2][3][4] |
| Appearance        | White to pale brownish-yellow flakes or powder   | [6]       |
| Melting Point     | 115-118 °C   | [2][4][7] |
| Boiling Point     | 728.5 °C at 760 mmHg   | [4]       |
| Density           | 0.899 g/cm <sup>3</sup>  | [4]       |
| Flash Point       | 108.8 °C   | [4]       |
| Solubility        | Insoluble in water; soluble in organic solvents such as alcohols, ethers, and chlorinated hydrocarbons.[4] | [4]       |

EBO's high melting point and thermal stability are critical for its use in high-temperature polymer processing.[8] Its insolubility in water and solubility in organic solvents dictate its application in various formulations, including coatings and inks.[4]

# Synthesis of N,N'-Ethylenebisoleamide: A Methodological Overview

The synthesis of **N,N'-Ethylenebisoleamide** is typically achieved through the condensation reaction of oleic acid with ethylenediamine. While various catalysts and reaction conditions can be employed, the fundamental principle involves the formation of two amide linkages.

## Representative Synthesis Protocol

This protocol outlines a general laboratory-scale synthesis of **N,N'-Ethylenebisoleamide**.

Materials:

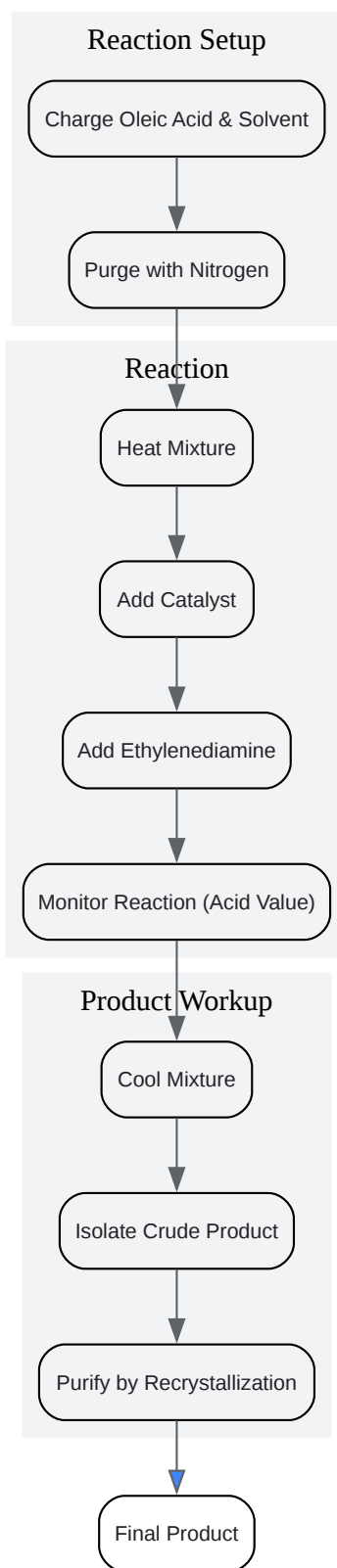
- Oleic acid
- Ethylenediamine
- Suitable catalyst (e.g., a strong acid or base)
- High-boiling point solvent (e.g., xylene)
- Nitrogen gas supply
- Standard laboratory glassware (three-necked flask, condenser, thermometer, mechanical stirrer)

Procedure:

- **Reactant Charging:** In a three-necked flask equipped with a mechanical stirrer, thermometer, and a condenser connected to a nitrogen inlet, charge the oleic acid and the solvent.
- **Inert Atmosphere:** Purge the system with nitrogen to create an inert atmosphere, preventing oxidation of the oleic acid.
- **Heating and Catalyst Addition:** Begin stirring and heat the mixture to a specified temperature. Once the desired temperature is reached, add the catalyst.

- **Ethylenediamine Addition:** Slowly add the ethylenediamine to the reaction mixture. The reaction is exothermic, so the addition rate should be controlled to maintain the desired temperature.
- **Reaction Monitoring:** Maintain the reaction at an elevated temperature for several hours. The progress of the reaction can be monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value reaches a predetermined low level.
- **Product Isolation:** Upon completion, the reaction mixture is cooled. The crude **N,N'-Ethylenebisoleamide** will solidify.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield a white to off-white solid.[9]

## Diagram 1: Synthesis Workflow of N,N'-Ethylenebisoleamide



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Caption: A flowchart illustrating the key steps in the synthesis of **N,N'-Ethylenebisoleamide**.

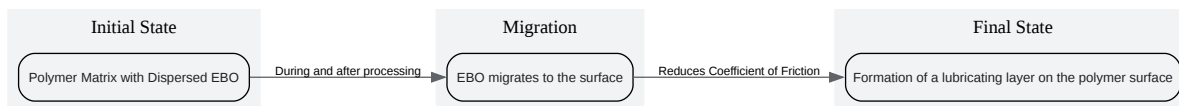
## Industrial Applications: A Versatile Performance Additive

**N,N'-Ethylenebisoleamide's** unique properties lend it to a wide range of industrial applications. It is primarily used as a processing aid and performance enhancer in the plastics and polymer industries.

Key Applications Include:

- **Internal and External Lubricant:** In plastics such as ABS, polystyrene, PVC, polyethylene, and polypropylene, EBO reduces friction between polymer chains (internal lubrication) and between the polymer and processing equipment (external lubrication).[4][10] This improves melt flow and reduces processing energy requirements.
- **Slip and Anti-Blocking Agent:** For polymer films, particularly polyethylene and polypropylene, EBO migrates to the surface, creating a lubricating layer that reduces the coefficient of friction and prevents the films from sticking together (blocking).[11]
- **Mold Release Agent:** Its lubricating properties facilitate the easy release of molded plastic parts from their molds, improving production efficiency and surface finish.
- **Pigment Dispersant:** EBO can be used to coat pigment particles, improving their dispersion within a polymer matrix, which leads to more uniform color and enhanced mechanical properties.[10]
- **Defoamer and Water Repellent:** It finds use as a defoamer in various industrial processes and as a waterproofing component.[10]
- **Corrosion Inhibitor:** EBO can form a protective film on metal surfaces, inhibiting corrosion. [10]

## Diagram 2: Mechanism of Action as a Slip Agent in Polymers



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Caption: The process of **N,N'-Ethylenebisoleamide** migrating to the polymer surface to act as a slip agent.

## Analytical and Quality Control Methodologies

Ensuring the purity and quality of **N,N'-Ethylenebisoleamide** is crucial for its performance in various applications. Standard analytical techniques are employed for its characterization.[12]

## Representative Gas Chromatography (GC) Protocol

Objective: To determine the purity of **N,N'-Ethylenebisoleamide**.

Instrumentation:

- Gas chromatograph with a flame ionization detector (FID)
- Capillary column suitable for high-temperature analysis (e.g., a low-bleed silicone phase)

Procedure:

- Standard Preparation: Prepare a standard solution of high-purity **N,N'-Ethylenebisoleamide** in a suitable solvent (e.g., chloroform) at a known concentration.
- Sample Preparation: Dissolve a weighed amount of the **N,N'-Ethylenebisoleamide** sample in the same solvent to a similar concentration as the standard.
- GC Conditions:
  - Injector Temperature: Set to a high temperature (e.g., 300 °C) to ensure complete vaporization.

- Oven Temperature Program: Start at a moderate temperature and ramp up to a high final temperature to elute the high-boiling point analyte.
- Detector Temperature: Set higher than the final oven temperature (e.g., 320 °C).
- Carrier Gas: Use an inert gas like helium or nitrogen at a constant flow rate.
- Injection and Analysis: Inject equal volumes of the standard and sample solutions into the GC.
- Data Analysis: Compare the peak area of the **N,N'-Ethylenebisoleamide** in the sample chromatogram to that of the standard to determine the purity.

## Safety and Handling

Based on available safety data sheets, **N,N'-Ethylenebisoleamide** is not classified as a hazardous substance.[1][13] However, standard laboratory and industrial hygiene practices should always be followed.

- Handling: Use in a well-ventilated area.[6] Avoid formation of dust and aerosols.[13] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1][6]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[6]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[6] If inhaled, move to fresh air.[6] If skin contact occurs, wash with soap and water.[6]

It is important to note that comprehensive toxicological data is not readily available in the public domain.[1][6] Therefore, it is prudent to handle this chemical with care and to consult the specific safety data sheet provided by the supplier before use.

## Conclusion

**N,N'-Ethylenebisoleamide** is a high-performance synthetic wax with a broad spectrum of applications, primarily in the polymer industry. Its efficacy as a lubricant, slip agent, mold release agent, and dispersant stems from its unique molecular structure and physicochemical properties. A thorough understanding of its synthesis, properties, and mechanisms of action is

essential for optimizing its use in various formulations. As with all chemical compounds, adherence to safe handling practices is paramount. This guide serves as a foundational resource for technical professionals seeking to leverage the versatile capabilities of **N,N'-Ethylenebisoleamide** in their research and development endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N,N'-Ethylenebisoleamide (CAS 110-31-6)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091346/docs#an-in-depth-technical-guide-to-n-n-ethylenebisoleamide-cas-110-31-6\]](https://www.benchchem.com/product/b091346/docs#an-in-depth-technical-guide-to-n-n-ethylenebisoleamide-cas-110-31-6)

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